Comprehensive Characterization of 2-(Trifluoromethyl)terephthalic Acid: A Multi-Technique Approach

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Compound of Interest

Compound Name:	*2-(Trifluoromethyl)terephthalic acid*
CAS No.:	*1483-47-2*
Cat. No.:	*B187081*

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Abstract: This guide provides a detailed overview of the essential analytical techniques for the comprehensive characterization of **2-(Trifluoromethyl)terephthalic acid**. As a critical building block in pharmaceutical and materials science, verifying its identity, purity, and physicochemical properties is paramount. This document outlines detailed protocols for Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), High-Performance Liquid Chromatography (HPLC), Fourier-Transform Infrared (FTIR) Spectroscopy, Thermal Analysis (TGA/DSC), and X-ray Crystallography. The methodologies are presented with insights into experimental design and data interpretation for researchers, scientists, and drug development professionals.

Introduction

2-(Trifluoromethyl)terephthalic acid is an aromatic dicarboxylic acid distinguished by the presence of a trifluoromethyl group. This electron-withdrawing group significantly influences the molecule's chemical reactivity, acidity, and intermolecular interactions. These properties make it a valuable precursor in the synthesis of advanced polymers, pharmaceuticals, and

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agrochemicals. Rigorous analytical characterization is crucial to ensure the quality and performance of these final products. This application note details a multi-faceted approach to elucidating the structure, purity, and thermal stability of this compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Structural Elucidation

NMR spectroscopy is the cornerstone for unambiguous structure determination. Both ^{1}H and ^{13}C NMR provide information on the chemical environment of the hydrogen and carbon atoms, respectively, while ^{19}F NMR is essential for confirming the trifluoromethyl group.

Rationale for NMR Analysis

The number of signals, their chemical shifts, splitting patterns (multiplicity), and integration in the ^{1}H NMR spectrum reveal the precise arrangement of protons on the aromatic ring. ^{13}C NMR complements this by identifying all unique carbon environments, including the quaternary carbons of the carboxylic acid and trifluoromethyl groups. ^{19}F NMR provides a distinct signal for the $-CF_3$ group, confirming its presence and purity.

Experimental Protocol: NMR Analysis

- Sample Preparation:
  - Accurately weigh 5-10 mg of **2-(Trifluoromethyl)terephthalic acid**.
  - Dissolve the sample in 0.6-0.7 mL of a suitable deuterated solvent, such as Dimethyl Sulfoxide-d_6 (DMSO-d_6) or Methanol-d_4. DMSO-d_6 is often preferred for carboxylic acids as it can solubilize the compound well and the acidic protons are often observable.
  - Transfer the solution to a 5 mm NMR tube.
- Instrument Parameters (300-600 MHz Spectrometer):
  - ^{1}H NMR:
    - Acquire a standard proton spectrum with a spectral width of -2 to 16 ppm.
    - Use a sufficient number of scans (e.g., 16-64) to achieve a good signal-to-noise ratio.

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- ^{13}C NMR:
  - Acquire a proton-decoupled carbon spectrum with a spectral width of 0 to 200 ppm.
  - A larger number of scans will be required (e.g., 1024 or more) due to the lower natural abundance of ^{13}C.
- ^{19}F NMR:
  - Acquire a proton-decoupled fluorine spectrum. The chemical shift range should be appropriate for trifluoromethyl groups (around -60 to -65 ppm relative to $CFCl_3$).

- Data Processing and Interpretation:
  - Process the spectra using appropriate software (e.g., MestReNova, TopSpin).
  - Reference the spectra to the residual solvent peak (e.g., DMSO at 2.50 ppm for ^{1}H and 39.52 ppm for ^{13}C).
  - Integrate the signals in the ^{1}H NMR spectrum.
  - Analyze the chemical shifts, multiplicities, and coupling constants.

Expected Spectroscopic Data

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Nucleus	Expected Chemical Shift (ppm)	Multiplicity	Assignment
^{1}H	~13.5 - 14.5	Broad Singlet	Carboxylic acid protons (2H)
^{1}H	~8.0 - 8.5	Multiplet	Aromatic protons (3H)
^{13}C	~165 - 170	Singlet	Carboxylic acid carbons
^{13}C	~120 - 140	Multiplet	Aromatic carbons
^{13}C	~120 - 125 (quartet)	Quartet (due to ^{1}JCF coupling)	Trifluoromethyl carbon
^{19}F	~ -62	Singlet	Trifluoromethyl group

Note: Chemical shifts are predictive and can vary based on solvent and concentration.

Mass Spectrometry (MS): Molecular Weight and Fragmentation

Mass spectrometry is a powerful technique for determining the molecular weight of **2-(Trifluoromethyl)terephthalic acid** and gaining structural information through its fragmentation pattern.

Rationale for MS Analysis

High-resolution mass spectrometry (HRMS) can provide a highly accurate mass measurement, which can be used to confirm the elemental composition of the molecule. Fragmentation patterns observed in the mass spectrum can help to confirm the connectivity of the atoms within the molecule.

Experimental Protocol: Electrospray Ionization-Mass Spectrometry (ESI-MS)

- Sample Preparation:

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- Prepare a dilute solution of the sample (~1 mg/mL) in a suitable solvent such as methanol or acetonitrile/water.
- A small amount of a volatile base (e.g., ammonium hydroxide) may be added to facilitate deprotonation in negative ion mode.

- Instrument Parameters:
  - Ionization Mode: Negative ion mode is typically preferred for carboxylic acids as they readily form $[M-H]^-$ ions.
  - Mass Range: Scan from m/z 50 to 500.
  - Capillary Voltage: Optimize for maximum signal intensity (typically 2-4 kV).
  - Drying Gas Flow and Temperature: Adjust to ensure efficient desolvation.
- Data Interpretation:
  - Identify the molecular ion peak. For **2-(Trifluoromethyl)terephthalic acid** (MW = 234.13 g/mol)[1][2], expect the $[M-H]^-$ ion at m/z 233.01.
  - In high-resolution MS, the exact mass can be used to confirm the molecular formula ($C_9H_5F_3O_4$).
  - Analyze fragmentation patterns, such as the loss of CO_2 (44 Da) or H_2O (18 Da).

Expected Mass Spectrometry Data

Ion	m/z (calculated)	Interpretation
$[M-H]^-$	233.0116	Deprotonated molecular ion
$[M-H-CO_2]^-$	189.0218	Loss of carbon dioxide
$[M-H-HCOOH]^-$	188.0139	Loss of formic acid

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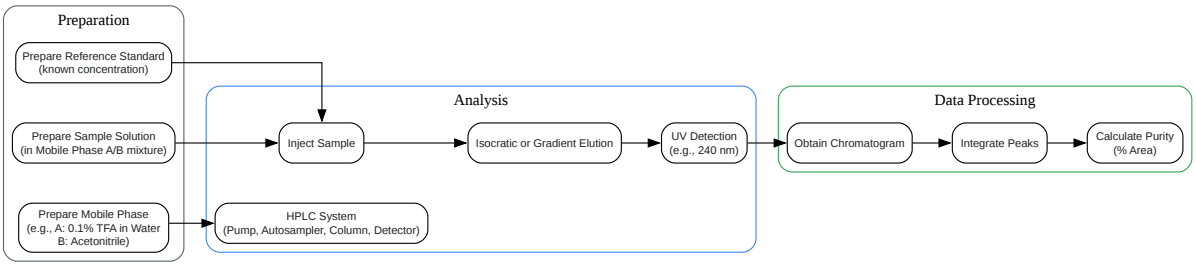
High-Performance Liquid Chromatography (HPLC): Purity Determination and Quantification

HPLC is the primary method for assessing the purity of **2-(Trifluoromethyl)terephthalic acid** and quantifying any impurities. A reverse-phase method is typically employed.[3]

Rationale for HPLC Analysis

HPLC separates compounds based on their differential partitioning between a stationary phase and a mobile phase.[3] This allows for the separation of the main compound from starting materials, by-products, and degradation products. UV detection is suitable due to the aromatic nature of the molecule.

Experimental Workflow: HPLC



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Caption: HPLC workflow for purity analysis.

Experimental Protocol: Reverse-Phase HPLC

- Instrumentation and Materials:

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- HPLC System: A standard system with a pump, autosampler, column oven, and UV detector.
- Column: A C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- Mobile Phase A: 0.1% Trifluoroacetic Acid (TFA) in water.
- Mobile Phase B: Acetonitrile.
- Sample Diluent: A mixture of Mobile Phase A and B (e.g., 50:50 v/v).

- Chromatographic Conditions:

Parameter	Value	Rationale
Flow Rate	1.0 mL/min	Standard for a 4.6 mm ID column.
Column Temperature	30 °C	For reproducible retention times.
Detection Wavelength	240 nm	Near the UV absorbance maximum for the aromatic ring.
Injection Volume	10 µL	A typical volume for analytical HPLC.
Gradient Program	0-15 min: 30-70% B15-17 min: 70-30% B17-20 min: 30% B	A gradient is often necessary to elute all potential impurities with good peak shape.

- Data Analysis:
  - The purity is calculated based on the area percentage of the main peak relative to the total area of all peaks in the chromatogram.
  - Retention times of any impurity peaks can be compared to known standards for identification.

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Fourier-Transform Infrared (FTIR) Spectroscopy: Functional Group Identification

FTIR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule.

Rationale for FTIR Analysis

The absorption of infrared radiation at specific wavenumbers corresponds to the vibrations of specific chemical bonds. For **2-(Trifluoromethyl)terephthalic acid**, key functional groups to identify are the O-H of the carboxylic acid, the C=O of the carbonyl, C-F of the trifluoromethyl group, and the C=C of the aromatic ring.[4]

Experimental Protocol: Attenuated Total Reflectance (ATR)-FTIR

- Sample Preparation:
  - Place a small amount of the solid sample directly onto the ATR crystal.
  - Ensure good contact between the sample and the crystal by applying pressure with the anvil.
- Data Acquisition:
  - Collect a background spectrum of the clean, empty ATR crystal.
  - Collect the sample spectrum over a range of 4000-400 cm^{-1}.
  - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Data Interpretation:
  - Identify the characteristic absorption bands for the functional groups.

Expected FTIR Absorption Bands

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Wavenumber (cm^{-1})	Vibration	Functional Group
2500-3300 (broad)	O-H stretch	Carboxylic acid
1680-1710	C=O stretch	Carboxylic acid (dimer)
1500-1600	C=C stretch	Aromatic ring
1100-1350	C-F stretch	Trifluoromethyl group
1200-1300	C-O stretch	Carboxylic acid
800-900	C-H bend	Aromatic ring (out-of-plane)

Note: The broad O-H stretch is a characteristic feature of hydrogen-bonded carboxylic acids.[5]

Thermal Analysis (TGA/DSC): Thermal Stability and Phase Transitions

Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) provide information about the thermal stability and phase behavior of the material.[6][7]

Rationale for Thermal Analysis

- TGA measures the change in mass of a sample as a function of temperature, indicating decomposition temperatures and the presence of residual solvents or water.[6]
- DSC measures the heat flow into or out of a sample as it is heated or cooled, allowing for the determination of melting point, crystallization events, and other phase transitions.[8]

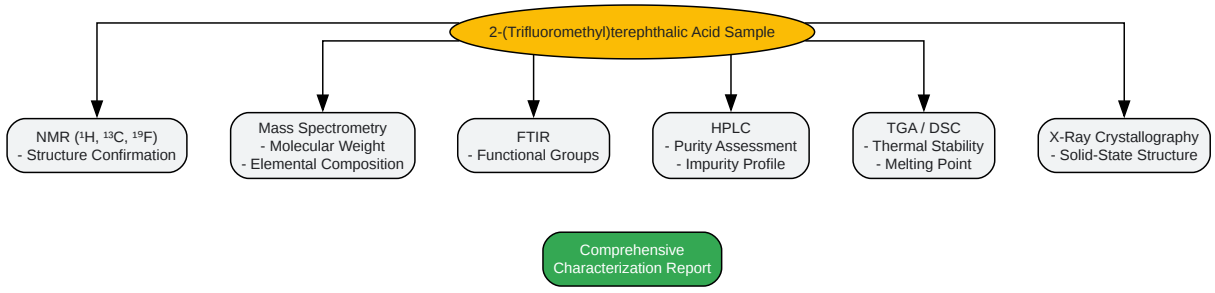
Experimental Protocol: TGA/DSC

- Sample Preparation:
  - Accurately weigh 5-10 mg of the sample into an aluminum or platinum TGA/DSC pan.
- Instrument Parameters:
  - TGA:

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    - Heat the sample from room temperature to a temperature above its expected decomposition point (e.g., 600 °C) at a constant rate (e.g., 10 °C/min).
    - Use an inert atmosphere (e.g., nitrogen) to prevent oxidative decomposition.
  - DSC:
    - Perform a heat-cool-heat cycle (e.g., from room temperature to 280°C, cool to room temperature, and reheat) at a rate of 10 °C/min under a nitrogen atmosphere. The melting point of **2-(Trifluoromethyl)terephthalic acid** is reported to be 264-265 °C.
- Data Interpretation:
  - TGA: The onset of mass loss in the TGA curve indicates the beginning of decomposition.
  - DSC: The peak of the endotherm in the second heating cycle of the DSC thermogram corresponds to the melting point.

Integrated Analytical Workflow



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Caption: Integrated workflow for comprehensive characterization.

X-ray Crystallography: Solid-State Structure

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For crystalline materials, single-crystal X-ray diffraction provides the absolute three-dimensional structure of the molecule in the solid state, including bond lengths, bond angles, and intermolecular interactions such as hydrogen bonding.

Rationale for X-ray Crystallography

This technique is the gold standard for determining the precise spatial arrangement of atoms and how molecules pack in a crystal lattice. This information is invaluable for understanding physical properties and for computational modeling. Studies on similar terephthalic acid derivatives have shown the utility of this technique.[9][10][11]

Experimental Protocol: Single-Crystal X-ray Diffraction

- Crystal Growth:
  - Grow single crystals suitable for diffraction, typically by slow evaporation of a solvent, vapor diffusion, or slow cooling of a saturated solution.
- Data Collection:
  - Mount a suitable crystal on a goniometer.
  - Collect diffraction data using a diffractometer with a suitable X-ray source (e.g., Mo Kα).
- Structure Solution and Refinement:
  - Solve the crystal structure using direct methods or Patterson methods.
  - Refine the structural model against the collected diffraction data.

Conclusion

The comprehensive characterization of **2-(Trifluoromethyl)terephthalic acid** requires a multi-technique approach. The protocols outlined in this guide provide a robust framework for confirming the identity, purity, and key physicochemical properties of this important chemical intermediate. By integrating data from NMR, MS, HPLC, FTIR, and thermal analysis, researchers can ensure the quality and suitability of this compound for its intended applications in drug development and materials science.

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